

Essential Safety and Logistical Information for Handling Binapacryl

Author: BenchChem Technical Support Team. Date: December 2025



For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides critical, step-by-step guidance for the safe handling, operation, and disposal of **Binapacryl**. Adherence to these protocols is essential to mitigate the significant health and environmental risks associated with this substance. **Binapacryl** is a toxic fungicide and miticide; though its use is now largely obsolete, it may still be present in research settings. [1][2] It is readily metabolized in the body to form Dinoseb, a highly toxic compound.[2][3][4]

Personal Protective Equipment (PPE)

All personnel handling **Binapacryl** must use the following personal protective equipment to prevent exposure. The substance can be absorbed through inhalation, skin contact, and ingestion.[3][4]



| PPE Category | Specification | Rationale |
|------------------------|---|---|
| Respiratory Protection | Particulate filter respirator (P3 filter for toxic particles) adapted to the airborne concentration of the substance.[3][4] | Prevents inhalation of aerosolized particles or dust. |
| Hand Protection | Protective gloves (chemical-resistant).[3][4] | Prevents dermal absorption. |
| Eye Protection | Safety goggles or a face shield.[3][4] | Protects eyes from dust and splashes. |
| Body Protection | Protective clothing, including long-sleeved shirts and pants. [3][4][5] | Prevents skin contact with the substance. |

It is recommended to follow the standards outlined in the FAO Guidelines for Personal Protection when Working with Pesticides in Tropical Climates (1990).[5][6]

Safe Handling and Storage Protocols

Operational Plan:

- Ventilation: Always handle Binapacryl in a well-ventilated area, utilizing local exhaust systems to minimize dust and aerosol dispersion.[3][7]
- Hygiene Practices:
 - Do not eat, drink, or smoke in areas where **Binapacryl** is handled or stored.[3][4]
 - Wash hands thoroughly with soap and water before eating, drinking, or smoking.[3][4]
 - After handling, wash hands and face, and gargle.[8]
- Containment: Keep the substance in a well-closed, properly labeled container.[3] Seal the container immediately after use.[8]







• Exposure Avoidance: Prevent the dispersion of dust.[3][4] Avoid exposure to adolescents and children.[3][7]

Storage Plan:

- Store in a cool, well-ventilated room.[3]
- Keep containers tightly closed.[3]
- Store separately from food and feedstuffs.[3][4]

Emergency First Aid Procedures

Immediate medical attention is required in all cases of suspected exposure.[3][4] Effects may be delayed, and medical observation is indicated.[3][7]



| Exposure Route | First Aid Protocol | |
|----------------|---|--|
| Inhalation | Immediately move the person to fresh air. 2. Allow the person to rest. 3. If breathing is difficult, artificial respiration may be necessary. Seek immediate medical attention.[3][4] | |
| Skin Contact | 1. Immediately remove all contaminated clothing. 2. Flush the affected skin with plenty of soap and water for at least 15 minutes. 3. Seek immediate medical attention.[3][5][6] | |
| Eye Contact | 1. Immediately flush the eyes with plenty of water for at least 15 minutes. 2. If present, remove contact lenses if it is easy to do so. 3. Occasionally lift the upper and lower eyelids to ensure complete rinsing. 4. Seek immediate medical attention.[3][5][6] | |
| Ingestion | 1. Do NOT induce vomiting unless directed by medical personnel.[5][6] For conscious individuals, vomiting may be induced under medical guidance.[3][4] 2. Have the person rinse their mouth thoroughly with water. 3. Have the person drink 2-4 cupfuls of water. 4. Seek immediate medical advice.[5][6] | |

Spill and Disposal Procedures

Spill Response Plan:

- Evacuate: Clear the area of all non-essential personnel.
- Protect: Responders must wear the full PPE detailed in Section 1, including a particulate filter respirator.[3]
- Contain: Prevent the spilled material from entering the environment, surface water, or sewer systems.[3][6][9]



- Clean-Up:
 - To avoid dust dispersal, use wet sweeping or vacuuming methods.[6][9]
 - Sweep the spilled substance into covered, sealable containers.[3][4]
 - Carefully collect any remaining residue.[3]
- Decontaminate: Wash the spill area with soap and water.[10]

Disposal Plan:

- All waste, including contaminated materials and empty containers, must be treated as hazardous waste.
- Disposal should be carried out in accordance with the provisions of the Basel Convention on the Control of Transboundary Movements of Hazardous Wastes and Their Disposal.[6][9]
- The recommended disposal method is high-temperature incineration, potentially requiring an afterburner and an alkaline scrubber.[11]
- Empty containers should be triple-rinsed (if applicable) and disposed of in a sanitary landfill or by incineration.[6][9][12] Do not reuse empty containers.[13]
- Contact your local or state environmental agency or a licensed hazardous waste disposal facility for specific guidance.[13]

Quantitative Toxicity Data

The following table summarizes key toxicity values for **Binapacryl**. It is classified as highly toxic to mammals and very toxic to aquatic organisms.[1][3]

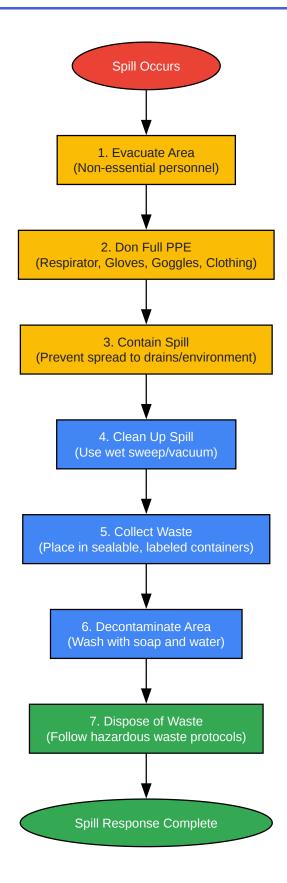


| Metric | Value | Reference Classification |
|-------------------------|---------------------------|---|
| Acute Oral LD50 (Rat) | 58 mg/kg body weight | WHO Class II (Moderately Hazardous)[5][6] |
| Acute Dermal LD50 (Rat) | 750 mg/kg body weight | EU: Toxic[5][6] |
| Fish LC50 (96 hr) | 0.04 – 0.06 mg/L | Highly Toxic to Fish[9] |
| UN Hazard Class | 6.1 (Poisonous Substance) | UN GHS Criteria[3][6] |
| UN Packing Group | III (Harmful substance) | UN GHS Criteria[3] |

Emergency Spill Response Workflow

The following diagram illustrates the step-by-step workflow for responding to a **Binapacryl** spill.





Click to download full resolution via product page

Caption: Workflow for a safe and effective response to a Binapacryl spill.

Check Availability & Pricing

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Binapacryl (Ref: FMC 9044) [sitem.herts.ac.uk]
- 2. Binapacryl Wikipedia [en.wikipedia.org]
- 3. ICSC 0835 BINAPACRYL [inchem.org]
- 4. CDC BINAPACRYL International Chemical Safety Cards NIOSH [medbox.iiab.me]
- 5. pic.int [pic.int]
- 6. pic.int [pic.int]
- 7. echemi.com [echemi.com]
- 8. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 9. pic.int [pic.int]
- 10. solutions.covestro.com [solutions.covestro.com]
- 11. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 12. e2ccb-ny.safeschoolssds.com [e2ccb-ny.safeschoolssds.com]
- 13. Disposal of Pesticides [npic.orst.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Binapacryl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667083#personal-protective-equipment-for-handling-binapacryl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.







Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com